

Proper Disposal Procedures for 4-Hydrazinylpyridine Hydrochloride

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Compound of Interest

Compound Name: 4-Hydrazinylpyridine hydrochloride

Cat. No.: B1322162

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This document provides essential safety and logistical information for the proper disposal of **4-Hydrazinylpyridine hydrochloride** (CAS Number: 52834-40-9), intended for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Safety and Hazard Information

4-Hydrazinylpyridine hydrochloride is a hazardous substance that requires careful handling. The primary hazards associated with this compound are summarized below.

Hazard Classifications:

- Acute Toxicity 4 (Oral)
- Skin Irritation 2
- Eye Damage 1
- Specific Target Organ Toxicity — Single Exposure 3 (Respiratory system)

Hazard Statements:

- H302: Harmful if swallowed.[[1](#)]
- H315: Causes skin irritation.[[1](#)]

- H318: Causes serious eye damage.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P280: Wear protective gloves/ eye protection/ face protection.[1]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1]
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[1]

Physical and Chemical Properties

Property	Value
CAS Number	52834-40-9
Molecular Formula	C ₅ H ₈ CIN ₃
Molecular Weight	145.59 g/mol [2]
Appearance	Solid
Melting Point	244-250 °C
Boiling Point	310.2 °C at 760 mmHg[3]
Flash Point	141.4 °C[3]

Experimental Protocol: Disposal of 4-Hydrazinylpyridine Hydrochloride

This protocol outlines the step-by-step procedure for the safe disposal of **4-Hydrazinylpyridine hydrochloride** waste.

1. Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., Nitrile rubber)
Eye Protection	Safety goggles or a face shield
Lab Coat	Standard laboratory coat
Respiratory Protection	Use only in a chemical fume hood

2. Waste Identification and Segregation

- Waste Identification: All waste containing **4-Hydrazinylpyridine hydrochloride** must be classified as hazardous chemical waste.
- Segregation: Do not mix this waste with other waste streams. It should be collected in a designated, properly labeled waste container.

3. Waste Collection and Storage

- Container: Use a clearly labeled, leak-proof, and compatible container for collecting the waste. The container should be labeled "Hazardous Waste: **4-Hydrazinylpyridine hydrochloride**" and include the appropriate hazard pictograms.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials. The storage area should be cool and dry.

4. Disposal Procedure

- Small Quantities: For small residual quantities on lab equipment, rinse the equipment with a suitable solvent (e.g., water or ethanol) and collect the rinsate as hazardous waste.
- Bulk Quantities: Unused or expired **4-Hydrazinylpyridine hydrochloride** should be disposed of in its original container, if possible. If not, transfer it to a designated hazardous waste container.

- Final Disposal: All waste containing **4-Hydrazinylpyridine hydrochloride** must be disposed of through a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations. Do not discharge down the drain or dispose of with regular laboratory trash.

Spill and Emergency Procedures

- Spill: In the event of a spill, evacuate the area and ensure it is well-ventilated. Wearing appropriate PPE, cover the spill with an inert absorbent material. Collect the absorbed material into a designated hazardous waste container.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Workflow Diagram



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